

Technical Support Center: Uridine 5'-diphosphate Disodium Salt (UDP-Na₂)

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Compound of Interest

Compound Name: *Uridine 5'-diphosphate disodium salt*

Cat. No.: *B15684336*

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This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the solubility of **Uridine 5'-diphosphate disodium salt** (UDP-Na₂).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Uridine 5'-diphosphate disodium salt** in water?

A1: **Uridine 5'-diphosphate disodium salt** is generally considered to be freely soluble in water.^{[1][2]} However, some sources may describe it as slightly soluble, which can be due to differences in the crystalline form, purity, or hydration state of the compound.^{[3][4]} Reported solubility values in water are as high as 50 mg/mL and 90 mg/mL.^{[5][6]} One supplier indicates solubility up to 100 mM in water.^[5]

Q2: I'm observing incomplete dissolution of my UDP-Na₂ powder in water. What could be the cause?

A2: Several factors can contribute to incomplete dissolution:

- **Concentration:** You may be attempting to prepare a solution that is above the solubility limit of the specific lot of UDP-Na₂ you are using.
- **Temperature:** Dissolution may be slower at lower temperatures. Gently warming the solution can aid in dissolving the powder.
- **pH of the solvent:** The pH of your water can influence the solubility of UDP-Na₂, which is a salt of a weak acid.
- **Purity and Age:** Impurities in the compound or degradation over time can affect solubility.
- **Wetting of the powder:** The powder may not be properly wetted, leading to clumping.

Q3: Can I dissolve **Uridine 5'-diphosphate disodium salt** in solvents other than water?

A3: **Uridine 5'-diphosphate disodium salt** is slightly soluble in ethanol and generally considered insoluble in ether.^[1] It is also reported to be insoluble in DMSO.^[5] For most biological applications, sterile, nuclease-free water or a suitable aqueous buffer is the recommended solvent.

Q4: How does pH affect the solubility of UDP-Na₂?

A4: As the disodium salt of a diphosphate, the solubility of UDP-Na₂ is pH-dependent. In acidic solutions, the phosphate groups can become protonated, which may alter the solubility. While specific data for a wide pH range is not readily available, it is generally expected that the solubility of salts derived from weak acids increases in acidic conditions.^{[7][8]} For consistent results, it is recommended to dissolve UDP-Na₂ in a buffered solution if the pH of your experiment is critical.

Q5: What are the recommended storage conditions for UDP-Na₂ powder and solutions?

A5: The solid powder should be stored at -20°C.^[3] Stock solutions should be aliquoted and stored at -20°C or -80°C to minimize freeze-thaw cycles.^[5]

Troubleshooting Guide

Issue 1: UDP-Na₂ powder is not dissolving completely in water.

Possible Cause	Troubleshooting Step
Concentration too high	Try preparing a more dilute solution. Refer to the solubility data table below for guidance.
Insufficient mixing	Vortex the solution for a longer period. Ensure the entire powder is in contact with the solvent.
Low temperature	Gently warm the solution in a water bath (e.g., 37°C). Avoid excessive heat to prevent degradation.
Powder clumping	Add the powder slowly to the vortexing solvent to improve dispersion and prevent clumping.
Incorrect solvent pH	If using unbuffered water, check the pH. Consider using a buffered solution (e.g., TE buffer: 10 mM Tris, 1 mM EDTA, pH 7.5-8.0) for better pH control.

Issue 2: The prepared UDP-Na₂ solution is cloudy or contains precipitates.

Possible Cause	Troubleshooting Step
Precipitation upon storage	If the solution was stored at a low temperature, allow it to warm to room temperature and vortex to redissolve.
Contamination	Use sterile, nuclease-free water and sterile containers to prepare solutions. Filter-sterilize the final solution if necessary for your application.
Degradation	If the solution is old or has been subjected to multiple freeze-thaw cycles, it may have degraded. Prepare a fresh solution from new powder.

Data Presentation

Table 1: Reported Solubility of **Uridine 5'-diphosphate Disodium Salt** in Water

Solubility Value	Solvent	Reference
100 mM	Water	[5]
90 mg/mL	Water	[5]
50 mg/mL	Water	[6]
Freely Soluble	Water	[1] [2]
Slightly Soluble	Water	[3] [4]

Note: The molecular weight of the anhydrous form is approximately 448.12 g/mol . The actual molecular weight may vary depending on the hydration state.

Experimental Protocols

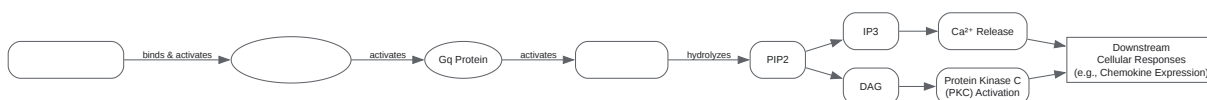
Protocol for Preparing an Aqueous Stock Solution of UDP-Na₂

- Preparation:
 - Bring the vial of **Uridine 5'-diphosphate disodium salt** powder to room temperature before opening to prevent condensation.
 - Use sterile, nuclease-free water or a suitable aqueous buffer (e.g., TE buffer, pH 7.5-8.0).
- Dissolution:
 - Calculate the required amount of powder and solvent to achieve the desired concentration.
 - Add the solvent to the vial containing the powder.
 - Vortex the vial thoroughly until the powder is completely dissolved. This may take several minutes.

- Visual Inspection:
 - Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Optional Steps:
 - If necessary for your application, the solution can be filter-sterilized using a 0.22 μm filter.
 - For applications sensitive to pH, it is advisable to measure and adjust the pH of the final solution.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C .

Mandatory Visualizations

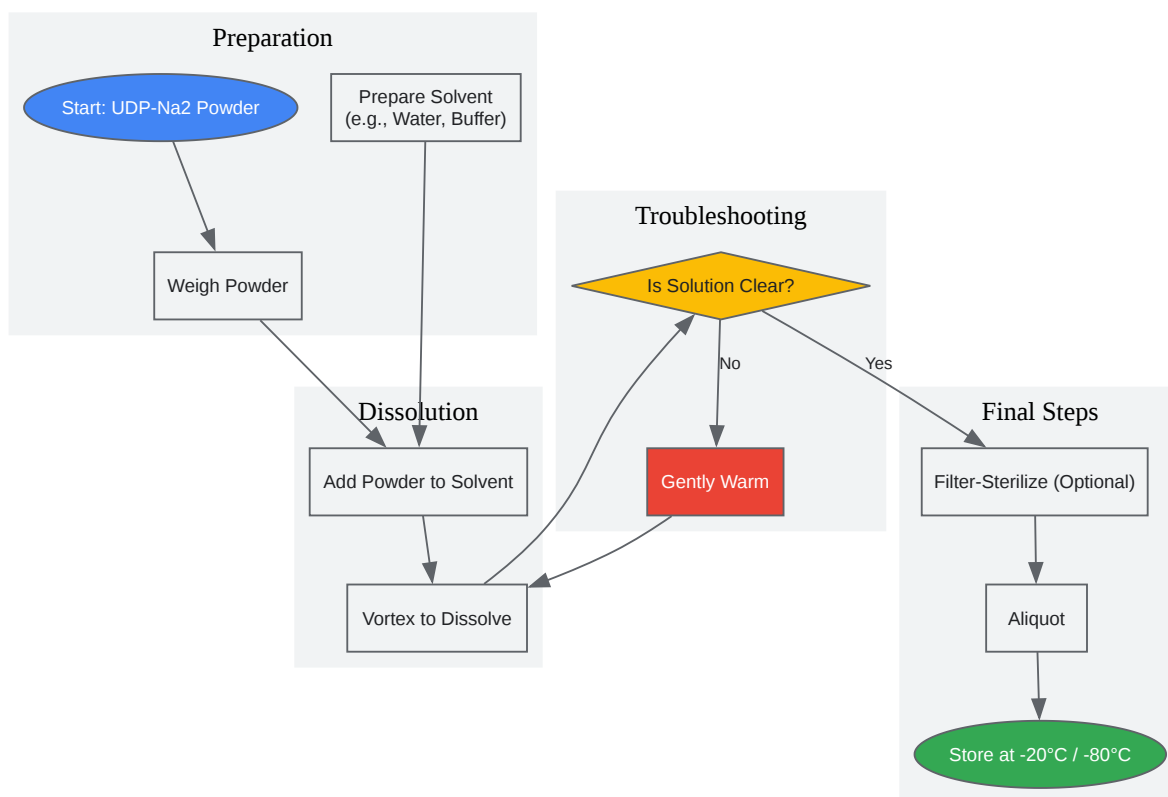
Signaling Pathway



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Caption: Signaling pathway of the P2Y6 receptor activated by UDP.

Experimental Workflow



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Caption: Workflow for preparing and troubleshooting UDP-Na2 solutions.

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References

- 1. Uridine 5'-diphosphate disodium salt | 27821-45-0 | NU03399 [biosynth.com]
- 2. fishersci.com [fishersci.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. Uridine 5'-diphosphate induces chemokine expression in microglia and astrocytes through activation of the P2Y6 receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. selleckchem.com [selleckchem.com]
- 6. Uridine 5 -diphosphate = 96.0 HPLC 27821-45-0 [sigmaaldrich.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. youtube.com [youtube.com]
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